

N-Acetyl Norgestimate-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: *N-Acetyl Norgestimate-d6*

Cat. No.: *B14104196*

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N-Acetyl Norgestimate-d6: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Acetyl Norgestimate-d6**, a deuterated isotopologue of an intermediate in the synthesis of the progestin Norgestimate. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, analytical applications, and the metabolic pathways of its parent compound, Norgestimate.

Core Compound Data

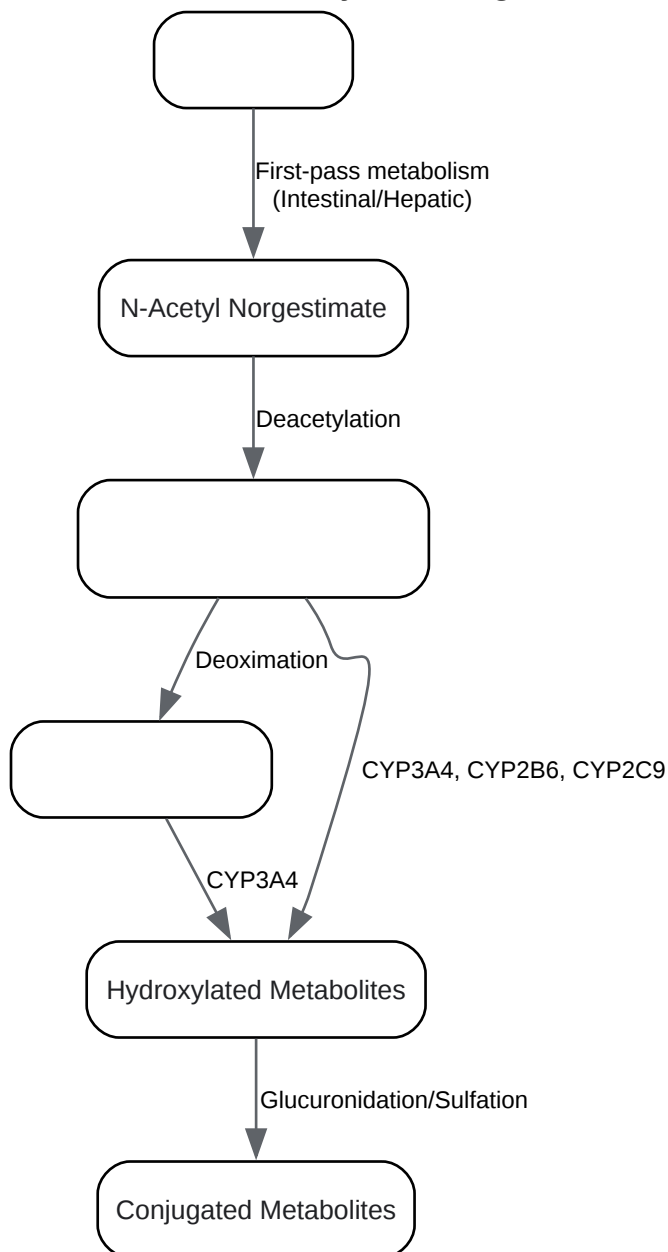
N-Acetyl Norgestimate-d6 is a stable, isotopically labeled compound primarily utilized as an internal standard in pharmacokinetic and metabolic studies of Norgestimate. The incorporation of six deuterium atoms provides a distinct mass shift, facilitating precise quantification in mass spectrometry-based assays.

Property	Value	Citations
CAS Number	1263195-02-3	[1]
Molecular Formula	C25H27D6NO4	[1]
Molecular Weight	417.58 g/mol	[1]
Appearance	Light Yellow Powder / White Solid	[1]
Purity	>98%	[1]
Solubility	Soluble in Chloroform, Ethyl Acetate, Methanol	[1]
Synonyms	N-Acetyl Norgestimate D6; Norgestimate-3-acetate- 2,2,4,6,6,10-D6; Norgestimate- 3-acetate-D6; (17 α)-17- (Acetyloxy)-13-ethyl-18,19- dinorpregna-1,3,5(10)-trien-20- yn-3-one O-Acetyloxime-d6; Norgestimate-N-acetate- 2,2,4,6,6,10-d6	[1]

Metabolic Pathway of Norgestimate

Norgestimate is a prodrug that undergoes rapid and extensive metabolism in vivo to form its pharmacologically active metabolites. The primary metabolic transformations involve deacetylation and deoximation. N-Acetyl Norgestimate is an intermediate in this pathway. The major active metabolites are Norelgestromin (17-deacetyl norgestimate) and Levonorgestrel, which exert their progestogenic effects by binding to progesterone and androgen receptors.[2][3][4]

Metabolic Pathway of Norgestimate

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Metabolic Pathway of Norgestimate

Experimental Protocols: Quantification of Norgestimate Metabolites

N-Acetyl Norgestimate-d6 is an ideal internal standard for the quantification of Norgestimate and its metabolites in biological matrices using liquid chromatography-tandem mass

spectrometry (LC-MS/MS). Below is a generalized experimental protocol based on methodologies for analyzing related compounds.[\[5\]](#)[\[6\]](#)

Objective

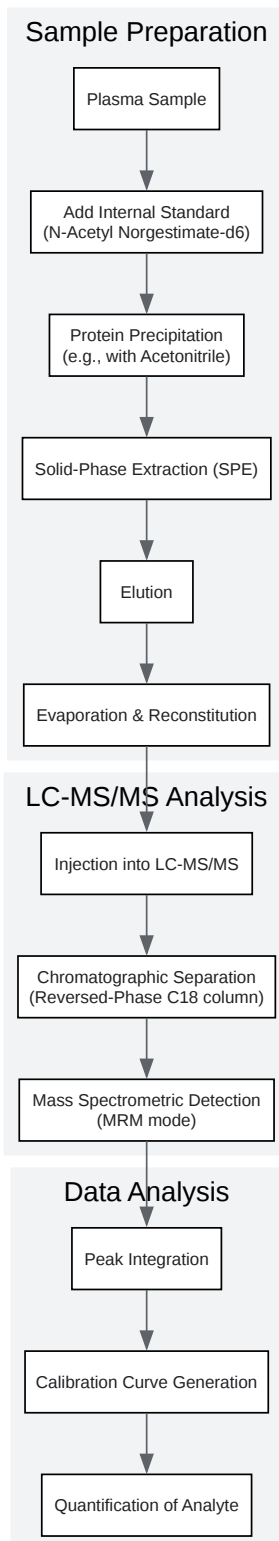
To quantify the concentration of Norgestimate's active metabolite, Norelgestromin (17-deacetyl norgestimate), in human plasma using LC-MS/MS with **N-Acetyl Norgestimate-d6** as an internal standard.

Materials and Reagents

- Human plasma samples
- Norelgestromin analytical standard
- **N-Acetyl Norgestimate-d6** (Internal Standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Water (ultrapure)
- Solid-phase extraction (SPE) cartridges

Experimental Workflow

LC-MS/MS Experimental Workflow

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LC-MS/MS Workflow for Metabolite Quantification

Detailed Methodologies

- Preparation of Standards and Quality Controls:
 - Prepare stock solutions of Norelgestromin and **N-Acetyl Norgestimate-d6** in methanol.
 - Serially dilute the Norelgestromin stock solution to prepare calibration standards and quality control (QC) samples at various concentrations in blank plasma.
- Sample Preparation:
 - To 100 μ L of plasma sample, standard, or QC, add 10 μ L of the **N-Acetyl Norgestimate-d6** internal standard solution.
 - Vortex mix for 30 seconds.
 - Add 200 μ L of acetonitrile to precipitate proteins. Vortex for 1 minute and centrifuge at 10,000 rpm for 5 minutes.
 - Load the supernatant onto a pre-conditioned SPE cartridge.
 - Wash the cartridge with water.
 - Elute the analyte and internal standard with methanol.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 50 μ L of the mobile phase.
- LC-MS/MS Conditions:
 - Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 50 x 2.1 mm, 3.5 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.

- Gradient elution at a flow rate of 0.4 mL/min.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray Ionization (ESI) in positive mode.
 - Detection: Multiple Reaction Monitoring (MRM).
 - Monitor specific precursor-to-product ion transitions for Norelgestromin and **N-Acetyl Norgestimate-d6**.
- Data Analysis:
 - Integrate the peak areas for the analyte and the internal standard.
 - Calculate the peak area ratio (analyte/internal standard).
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards using a weighted linear regression.
 - Determine the concentration of Norelgestromin in the plasma samples from the calibration curve.

Conclusion

N-Acetyl Norgestimate-d6 is an essential tool for the accurate and precise quantification of Norgestimate and its metabolites in complex biological matrices. Understanding the metabolic fate of Norgestimate is crucial for its clinical development and therapeutic monitoring. The methodologies outlined in this guide provide a framework for researchers to conduct robust pharmacokinetic and metabolic studies.

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